

# Proper Disposal of 2-Bromomethylphenylboronic Acid: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromomethylphenylboronic acid

Cat. No.: B1271537

[Get Quote](#)

For immediate release

This guide provides essential safety and logistical information for the proper disposal of **2-Bromomethylphenylboronic acid** (CAS No. 91983-14-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, in accordance with regulatory compliance.

## Immediate Safety and Hazard Information

**2-Bromomethylphenylboronic acid** is a combustible solid that can cause skin, eye, and respiratory irritation.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) and handling procedures is critical to mitigate exposure risks.

Hazard Classification & Safety Information	Description	Source
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1][2]
Signal Word	Warning	[1][3]
CAS Number	91983-14-1	[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BBrO <sub>2</sub>	[4][5]
Molecular Weight	214.85 g/mol	[1][4]
Appearance	White to off-white solid	[5][6]
Storage	Keep container tightly closed in a dry, well-ventilated place. Recommended storage temperature: 2-8°C.	[1][6]
Incompatible Materials	Strong oxidizing agents, strong bases.	[6]
Personal Protective Equipment (PPE)	N95 type dust mask, safety goggles/eyeshields, chemical-resistant gloves, lab coat.	[1][6]

## Experimental Protocols: Spill Cleanup Procedure

In the event of a spill, only trained personnel equipped with the proper PPE should perform the cleanup.

For Small Spills (Solid):

- Alert Personnel: Notify others in the immediate vicinity of the spill.
- Don PPE: Ensure you are wearing safety goggles, chemical-resistant gloves, a lab coat, and an N95 dust mask.

- Contain the Spill: Gently cover the spill with an inert absorbent material like vermiculite or sand to prevent the dust from becoming airborne.[7][8]
- Collect the Material: Carefully sweep or scoop the absorbed material into a designated, sealable hazardous waste container.[8][9] Use non-sparking tools if there is any concern about ignition sources.
- Decontaminate the Area: Wipe the spill area with a damp cloth or paper towel. Place the used cleaning materials into the hazardous waste container.[9]
- Label and Seal: Securely seal the container and label it clearly as "Hazardous Waste: **2-Bromomethylphenylboronic acid**" with the date of collection.
- Dispose of PPE: Remove and dispose of contaminated gloves and other disposable PPE in the hazardous waste stream.
- Wash Hands: Wash hands thoroughly with soap and water after the cleanup is complete.

For Large Spills:

- Evacuate: Immediately evacuate the area.
- Isolate: Close doors to the affected area to confine the hazard.
- Notify Authorities: Contact your institution's Environmental Health and Safety (EHS) department and follow their emergency procedures. Do not attempt to clean up a large spill without specialized training and equipment.[10][11]

## Disposal Plan: Step-by-Step Guidance

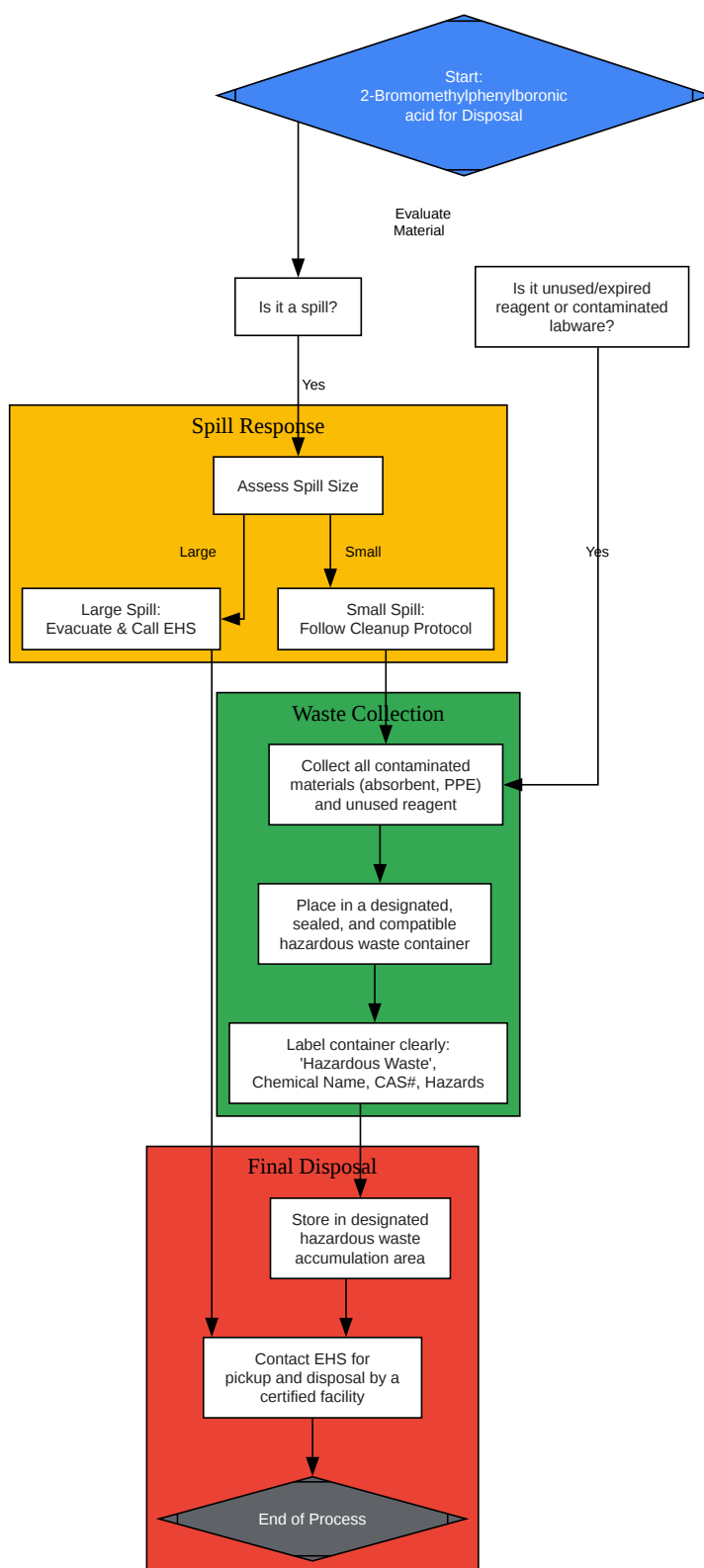
The standard and safest method for the disposal of **2-Bromomethylphenylboronic acid**, whether it is excess reagent or contaminated waste, is through a certified hazardous waste management service.

- Segregation: Do not mix **2-Bromomethylphenylboronic acid** waste with other chemical waste streams unless explicitly permitted by your EHS department.[12]

- Containerization: Place all waste materials (the chemical itself, contaminated absorbents, and disposable PPE) into a clearly labeled, sealed, and chemically compatible container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name: "**2-Bromomethylphenylboronic acid**," the CAS number (91983-14-1), and the associated hazards (Irritant).
- Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste. They will work with a licensed disposal company to ensure environmentally responsible and compliant disposal.[\[2\]](#)

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **2-Bromomethylphenylboronic acid**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for handling and disposing of **2-Bromomethylphenylboronic acid**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(Bromomethyl)phenylboronic acid 91983-14-1 [sigmaaldrich.com]
- 2. interchim.com [interchim.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 2-(Bromomethyl)phenylboronic acid, 95%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 5. 2-(Bromomethyl)phenylboronic acid, 95%, Thermo Scientific Chemicals 5 g | Request for Quote [thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. qmul.ac.uk [qmul.ac.uk]
- 8. acs.org [acs.org]
- 9. ehs.utk.edu [ehs.utk.edu]
- 10. ccny.cuny.edu [ccny.cuny.edu]
- 11. 5.4 Chemical Spill Procedures [ehs.cornell.edu]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of 2-Bromomethylphenylboronic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271537#2-bromomethylphenylboronic-acid-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)